

Preliminary In Vitro Profile of LEI-106: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LEI-106
Cat. No.: B15614893

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preliminary in vitro studies of **LEI-106**, a novel dual inhibitor of sn-1-diacylglycerol lipase α (DAGL- α) and α/β -hydrolase domain 6 (ABHD6). The information presented herein is synthesized from foundational research to support further investigation and drug development efforts.

Core Compound Activity

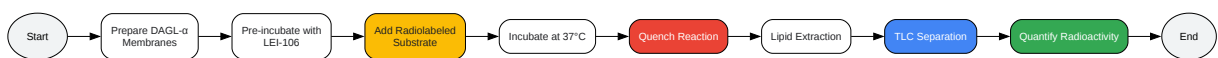
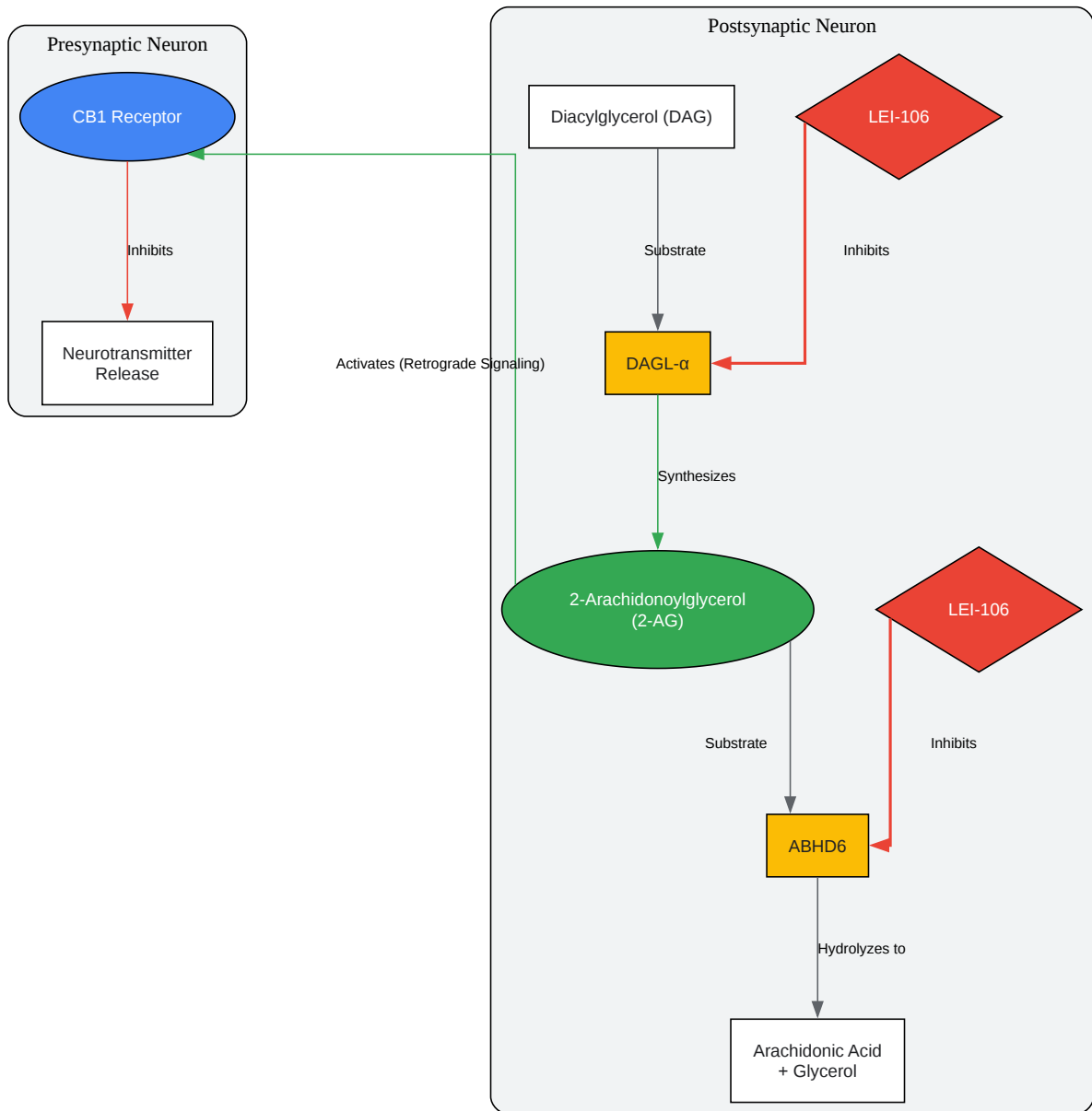
LEI-106 has been identified as a potent, dual inhibitor of two key enzymes in the endocannabinoid system. Its inhibitory activity has been quantified against both human DAGL- α and ABHD6.

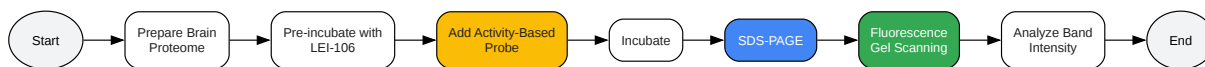
Data Presentation: Inhibitory Activity of LEI-106

Target Enzyme	Parameter	Value	Reference
Human DAGL- α	IC50	18 nM	[1]
Human DAGL- α	Ki (natural substrate)	0.7 μ M	[1]
Human ABHD6	Ki	0.8 μ M	[1]

Signaling Pathway Context

LEI-106 modulates the endocannabinoid signaling pathway by inhibiting DAGL- α and ABHD6. DAGL- α is the primary enzyme responsible for the biosynthesis of the endocannabinoid 2-arachidonoylglycerol (2-AG) from diacylglycerol (DAG) in the postsynaptic neuron. 2-AG then acts as a retrograde messenger, binding to and activating presynaptic cannabinoid receptors (CB1 and CB2). ABHD6 is a serine hydrolase that also contributes to the degradation of 2-AG in the brain. By inhibiting both DAGL- α and ABHD6, **LEI-106** can modulate the levels of 2-AG, thereby influencing endocannabinoid signaling.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- To cite this document: BenchChem. [Preliminary In Vitro Profile of LEI-106: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614893/docs#preliminary-in-vitro-profile-of-lei-106-a-technical-guide\]](https://www.benchchem.com/product/b15614893/docs#preliminary-in-vitro-profile-of-lei-106-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)